

"Propoxyphenyl aildenafil" CAS number and chemical properties

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Compound of Interest

Compound Name: *Propoxyphenyl aildenafil*

Cat. No.: *B588146*

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Propoxyphenyl Aildenafil: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

Introduction

Propoxyphenyl aildenafil is a synthetic compound identified as an analogue of sildenafil, the active ingredient in several medications used to treat erectile dysfunction. As an unapproved pharmaceutical ingredient, it has been detected in dietary supplements and so-called "herbal" products, posing a potential health risk to consumers. This technical guide provides a comprehensive overview of the available scientific information on **propoxyphenyl aildenafil**, including its chemical properties, putative synthesis, mechanism of action, and analytical detection methods. This document is intended to serve as a resource for researchers involved in forensic analysis, drug development, and regulatory oversight.

Chemical Properties and Identification

Propoxyphenyl aildenafil is structurally related to sildenafil, with a key modification in the ethoxy group on the phenyl ring being replaced by a propoxy group. The "aildenafil" designation suggests a further structural modification, distinguishing it from "propoxyphenyl sildenafil."

CAS Number: While a specific CAS number for "**Propoxyphenyl aildenafil**" is not consistently reported in public databases, the closely related analogue, Propoxyphenyl sildenafil, is assigned the CAS Number 877777-10-1[1][2].

A summary of the key chemical properties for **Propoxyphenyl aildenafil** and the related Propoxyphenyl sildenafil is presented in Table 1.

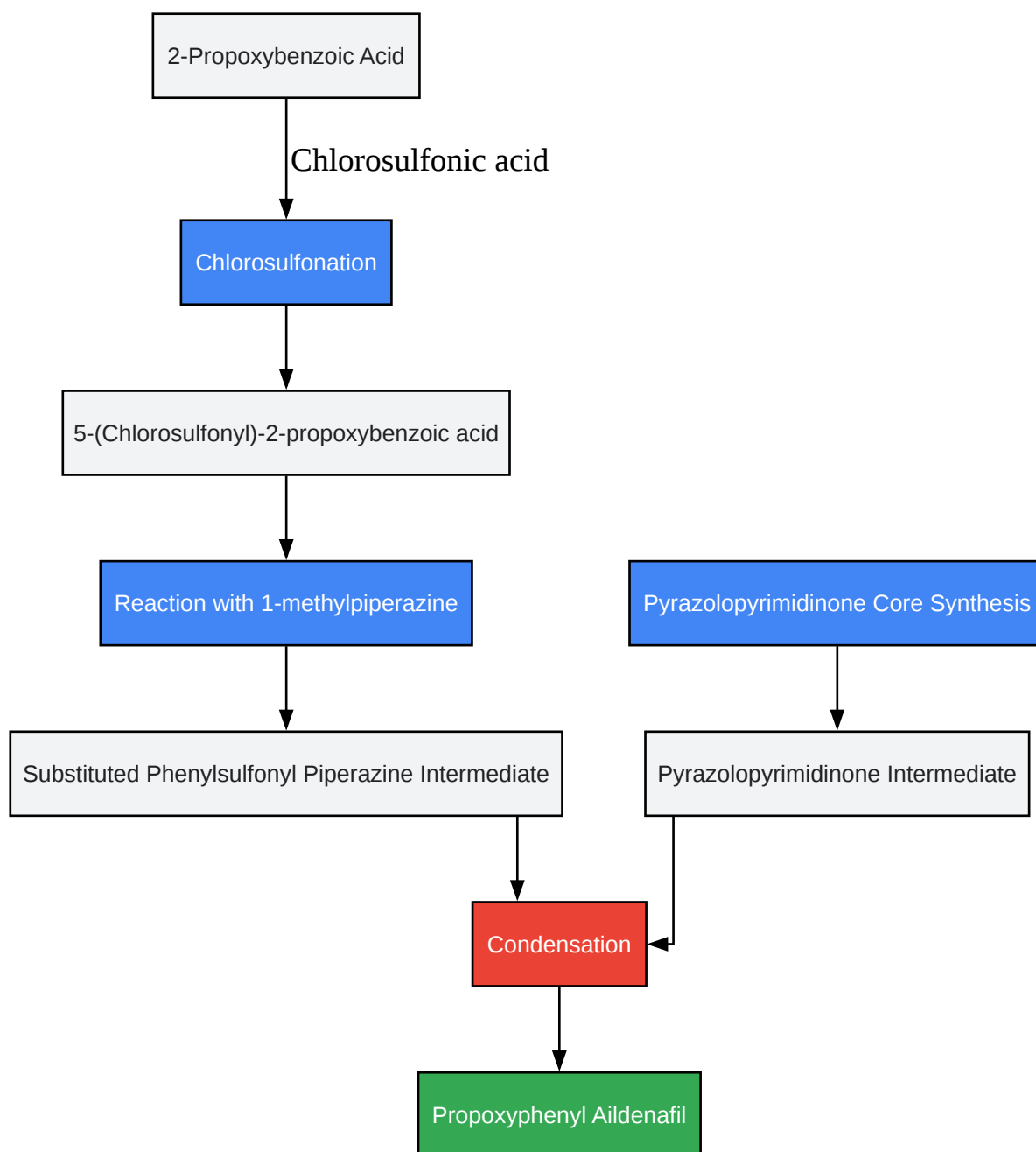
Table 1: Chemical Properties of **Propoxyphenyl Aildenafil** and Propoxyphenyl Sildenafil

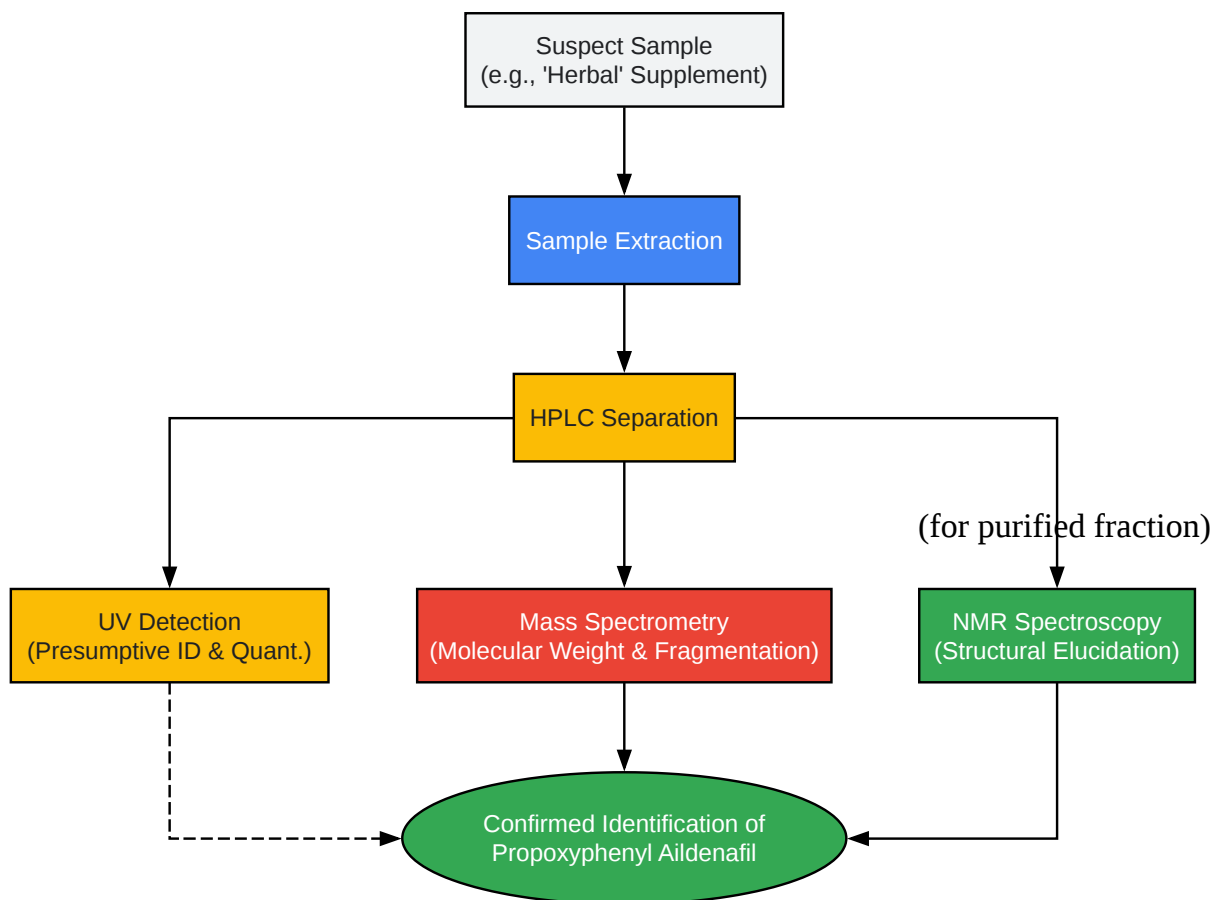
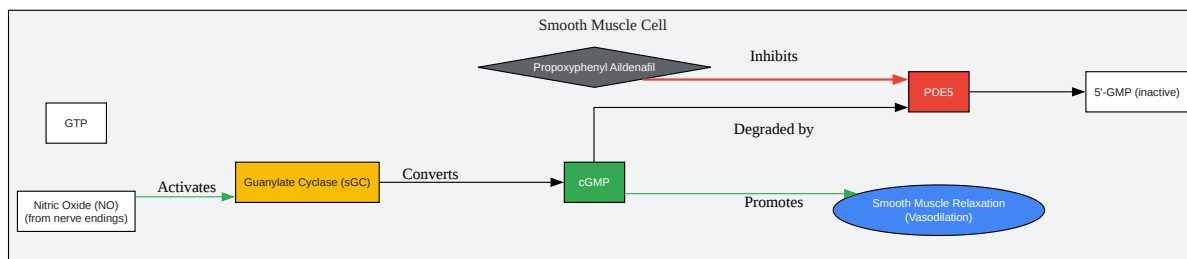
Property	Propoxyphenyl Aildenafil	Propoxyphenyl Sildenafil
Molecular Formula	C ₂₄ H ₃₄ N ₆ O ₄ S[3][4]	C ₂₃ H ₃₂ N ₆ O ₄ S[1]
Molecular Weight	502.64 g/mol [4]	488.6 g/mol [1]
IUPAC Name	Not definitively established	1-[[3-(4,7-Dihydro-1-methyl-7-oxo-3-propyl-1H-pyrazolo[4,3-d]pyrimidin-5-yl)-4-propoxyphenyl]sulfonyl]-4-methylpiperazine
Synonyms	Propoxyphenyl methisosildenafil	o-Desethyl o-propyl sildenafil[1]

Putative Synthesis

A detailed, peer-reviewed synthesis protocol for **propoxyphenyl aildenafil** is not publicly available. However, based on the known synthesis of sildenafil and its analogues, a plausible synthetic route can be postulated[5][6]. The synthesis would likely follow a convergent strategy, involving the preparation of a pyrazolopyrimidinone core and a substituted phenylsulfonyl chloride, followed by their condensation.

A generalized workflow for the synthesis is depicted below.





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